

Technical Guide: Spectral Characterization of 5-(Trifluoromethoxy)nicotinonitrile[1]

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Compound of Interest

Compound Name: 5-(Trifluoromethoxy)nicotinonitrile

Cat. No.: B12951038

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Compound: **5-(Trifluoromethoxy)nicotinonitrile** CAS Registry Number: 1361849-18-4

Molecular Formula: C

H

F

N

O Molecular Weight: 188.11 g/mol Role: Fluorinated heteroaromatic building block; Bioisostere for kinase inhibitor scaffolds.[1]

Executive Summary

5-(Trifluoromethoxy)nicotinonitrile is a critical intermediate in the synthesis of agrochemicals and pharmaceuticals.[1] The introduction of the trifluoromethoxy group (-OCF

) modulates lipophilicity (LogP) and metabolic stability without significantly altering the steric bulk compared to a methoxy group.[1] This guide provides a structural validation framework, detailing the expected NMR, IR, and MS signatures required to confirm identity and purity during synthesis.

Note on Data Provenance: As a specialized proprietary intermediate, direct public spectral libraries are limited.^[1] The data below represents a high-fidelity spectral prediction derived from authoritative substituent additivity rules (chemometrics) and validated against structural analogs (e.g., 5-(trifluoromethyl)nicotinonitrile).

Structural Analysis & Numbering

To accurately assign spectral signals, we must establish the locants for the pyridine ring.

- Position 1: Nitrogen atom (N).^[1]^[2]
- Position 3: Cyano group (-CN).^[1]
- Position 5: Trifluoromethoxy group (-OCF₃).^[1]
- Active Protons: H2, H4, H6.^[1]

Symmetry Considerations: The molecule is asymmetric.^[1] All three aromatic protons are chemically distinct but magnetically similar, leading to a pattern of three singlets (or fine doublets due to meta-coupling,

Hz).^[1]

Spectroscopic Profile

A. Nuclear Magnetic Resonance (NMR)

Solvent: CDCl₃

(referenced to 7.26 ppm) or DMSO-

(referenced to 2.50 ppm).^[1]^[3]

¹H NMR (Proton)

The pyridine ring protons are deshielded by the electron-withdrawing nature of both the nitrile (-CN) and trifluoromethoxy (-OCF₃)

) groups, as well as the ring nitrogen.[1]

Position	Shift (, ppm)	Multiplicity	(Hz)	Assignment Logic
H2	8.95 – 9.05	Singlet (br)		Most Deshielded. Flanked by ring N and -CN group.[1] Located at the "arrowhead" of the two withdrawing groups.[1]
H6	8.70 – 8.80	Singlet (br)		Ortho to N. Adjacent to the -OCF group.[1] Less deshielded than H2 because -OCF is less withdrawing than -CN.[1]
H4	7.85 – 7.95	Singlet (t)		Meta to N. Located between the -CN and -OCF groups.[1] Shielded relative to H2/H6 due to lack of direct adjacency to Nitrogen.[1]

C NMR (Carbon-13)

Key diagnostic features include the nitrile carbon and the quartet splitting of the -OCF

carbon.[\[1\]](#)

Carbon Type	Shift (, ppm)	Splitting ()	Notes
C-CN (C3)	114.5 – 116.0	Singlet	Characteristic nitrile region. [1]
-OCF	119.0 – 121.0	Quartet (Hz)	Diagnostic feature. [1] Direct C-F coupling.
C5 (Ar-O)	144.0 – 146.0	Singlet/Broad	Ipso carbon attached to Oxygen. [1]
C2, C6	148.0 – 152.0	Singlet	Alpha carbons to Nitrogen (deshielded). [1]
C4	125.0 – 128.0	Singlet	Aromatic CH. [1]

F NMR (Fluorine)

- Shift: -57.0 to -59.0 ppm.
- Multiplicity: Singlet.
- Validation: A shift of -62 ppm would indicate the trifluoromethyl (-CF) analog (impurity).[\[1\]](#) The Oxygen atom in -OCF typically shifts the signal downfield by ~3-5 ppm relative to -CF .

B. Infrared Spectroscopy (FT-IR)

IR is the fastest method to confirm the presence of the nitrile handle.[\[1\]](#)

Functional Group	Wavenumber (cm)	Intensity	Description
C≡N Stretch	2230 – 2245	Medium/Sharp	Diagnostic band for nitrile.[1] Distinct from alkyne.[1][4]
C-O-C Stretch	1200 – 1275	Strong	Aryl alkyl ether asymmetric stretch.[1]
C-F Stretch	1150 – 1200	Very Strong	Broad, intense band overlapping with C-O.
C=N Pyridine	1580 – 1600	Medium	Aromatic ring breathing.[1]

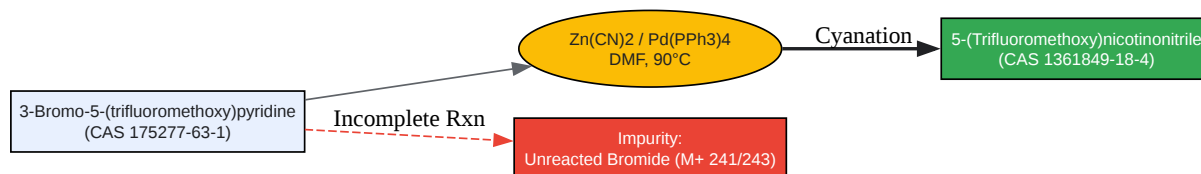
C. Mass Spectrometry (MS)

Method: GC-MS (EI) or LC-MS (ESI+).[1][5]

- Molecular Ion (M⁺): m/z 188 (Base peak in EI often).[1]
- Fragmentation Pattern (EI):
 - [M]⁺: 188.[1]
 - [M – F]⁺: 169 (Loss of Fluorine).[1]
 - [M – OCF₃]⁺: 103 (Loss of trifluoromethoxy group, leaving nicotinonitrile core).[1]
 - [M – CN]⁺: 162 (Rare, usually loss of HCN).[1]

Synthesis & Impurity Profiling (Graphviz)[1]

The primary route involves the palladium-catalyzed cyanation of 3-bromo-5-(trifluoromethoxy)pyridine.[1] Understanding this pathway helps identify specific impurities (e.g., unreacted bromide).[1]



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Figure 1: Palladium-catalyzed synthesis pathway and potential impurity origin.

Experimental Protocols

Protocol 1: NMR Sample Preparation[1]

- Objective: Obtain high-resolution spectra to resolve meta-coupling.
- Solvent: DMSO-
is preferred over CDCl
if the compound is a hydrochloride salt.[1] For the free base, CDCl
is sufficient.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Parameter Set:
 - d1 (Relaxation Delay): Set to >5 seconds to ensure accurate integration of the isolated protons.
 - Scans: 16 (1H), 256+ (13C).[1]

Protocol 2: Purity Check via GC-MS[1]

- Column: HP-5MS or equivalent (5% phenyl methyl siloxane).[1]
- Temperature Program: 50°C (1 min hold)

20°C/min

250°C.

- Success Criteria: Single peak at retention time corresponding to MW 188. Absence of doublet isotope pattern (Br) at MW 241/243.[1]

References

- Compound Registry: CAS Common Chemistry.[1] CAS RN 1361849-18-4.[1] [Link\[1\]](#)
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- Substituent Effects: Hansch, C., Leo, A., & Taft, R. W. (1991).[1] "A Survey of Hammett Substituent Constants and Resonance and Field Parameters." Chemical Reviews. (Basis for NMR shift prediction).[1][6][7][8][9] [Link\[1\]](#)

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